

Basic handling and storage of Lanthanum isopropoxide

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Compound of Interest

Compound Name: Lanthanum isopropoxide

Cat. No.: B101173

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An In-depth Technical Guide to the Basic Handling and Storage of **Lanthanum Isopropoxide**

Introduction

Lanthanum isopropoxide ($\text{La}(\text{O-i-Pr})_3$) is an organometallic rare earth compound with the CAS number 19446-52-7.[1] It serves as a critical precursor and catalyst in various fields of chemical synthesis and materials science.[2] Its applications include the synthesis of lanthanum-based materials like ceramics and thin films, and it is utilized as a catalyst in organic reactions, such as in asymmetric catalysis to create enantioenriched chiral building blocks.[2][3][4] Given its reactive nature, particularly its sensitivity to moisture and air, adherence to strict handling and storage protocols is imperative to ensure safety, experimental success, and material integrity.

Physical and Chemical Properties

Lanthanum isopropoxide is typically an off-white to pale yellow powder or solid.[3][5] It is soluble in several organic solvents, including tetrahydrofuran, toluene, hexane, and isopropyl alcohol, which facilitates its use in various solution-based chemical processes.[3][5][6] A key characteristic is its high sensitivity to moisture; it reacts rapidly with water and other protic solvents.[3][5]

Table 1: Physical and Chemical Properties of **Lanthanum Isopropoxide**

Property	Value
CAS Number	19446-52-7
Molecular Formula	C ₉ H ₂₁ LaO ₃ [3]
Molecular Weight	316.17 g/mol [7]
Appearance	Off-white to pale yellow powder/solid[3][5]
Melting Point	120-128°C[3][5]
Boiling Point	170°C @ 0.04 mmHg[3][5]
Solubility	Soluble in tetrahydrofuran, toluene, hexane, isopropyl alcohol[3][5][6]
Hydrolytic Sensitivity	8: Reacts rapidly with moisture, water, and protic solvents[3][5]

Hazard Identification and Safety Precautions

Lanthanum isopropoxide is classified as a flammable solid and can cause skin, eye, and respiratory irritation.[7] It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a controlled environment.

- GHS Hazard Statements: H228 (Flammable solid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[7]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.[8][9] Contact lenses should not be worn.[8]
 - Hand Protection: Neoprene or nitrile rubber gloves should be used.[8]
 - Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure.[8][9]
 - Respiratory Protection: In case of dust formation or potential inhalation, a NIOSH-certified dust and mist respirator is recommended.[8][10]

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a fume hood or glove box, to minimize exposure.^{[8][9]} Emergency eye wash fountains and safety showers must be readily accessible.^[8]

Storage and Handling Protocols

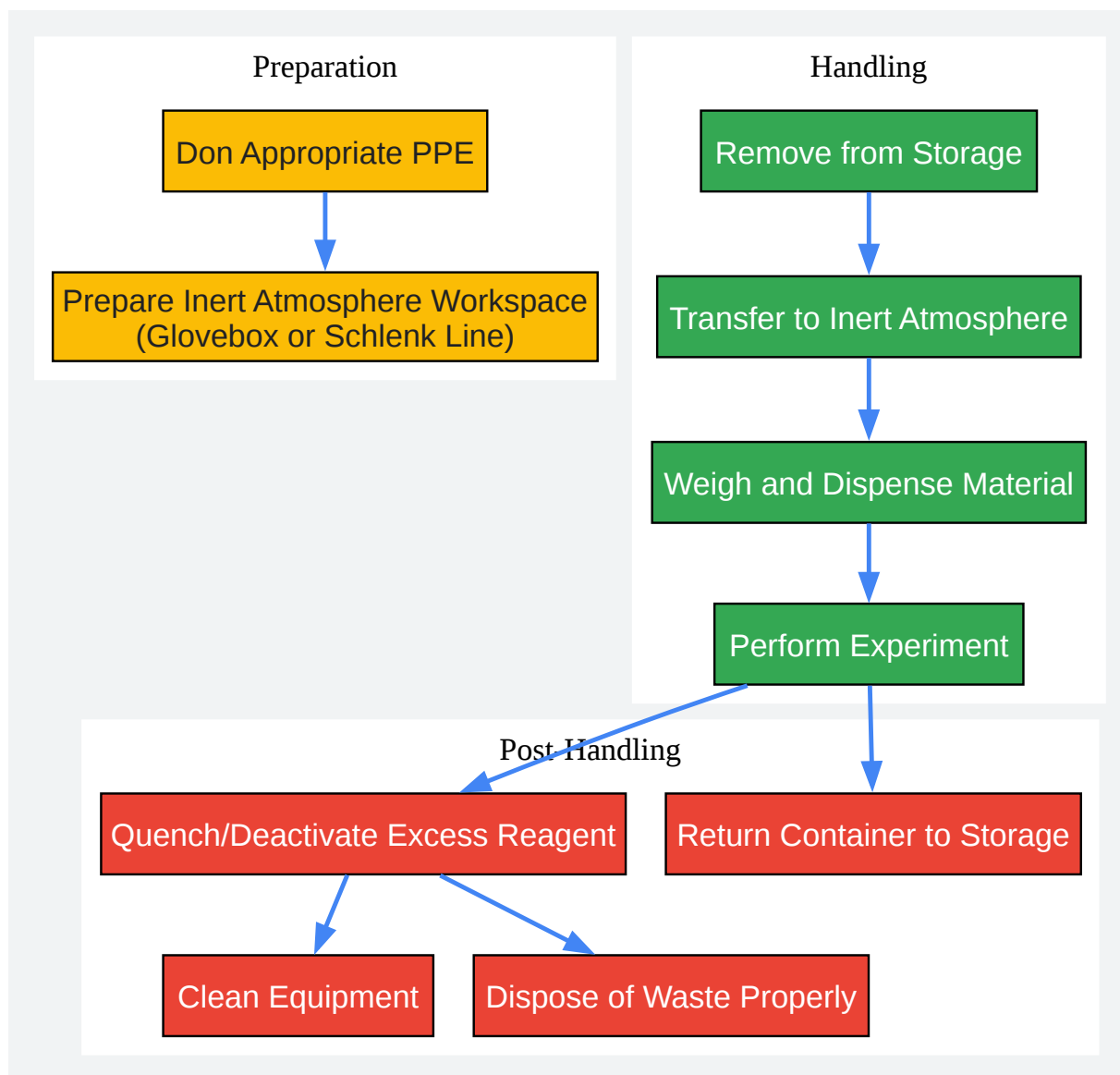
Proper storage and handling are critical to maintaining the stability and reactivity of **lanthanum isopropoxide**.

Storage

- Atmosphere: Due to its high sensitivity to air and moisture, **lanthanum isopropoxide** must be stored under an inert atmosphere, such as argon or nitrogen.^{[9][10][11]}
- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.^{[8][9][10]} The storage area should be designated as a flammables area.^{[3][5]}
- Incompatible Materials: Store away from heat, open flames, sparks, and incompatible substances like strong oxidizing agents, acids, and water.^{[8][9][10]}

Handling

- Environment: For many applications in asymmetric catalysis, it is recommended to use glove box or Schlenk techniques to prevent any exposure to air and moisture.^[4]
- Procedure: Avoid the formation of dust during handling.^[8] Use non-sparking tools.^{[10][11]} Ground and bond containers and receiving equipment during transfer.^{[9][12]}
- Hygiene: Do not eat, drink, or smoke in the work area.^[10] Wash hands thoroughly after handling, and wash any contaminated clothing before reuse.^{[8][10]}



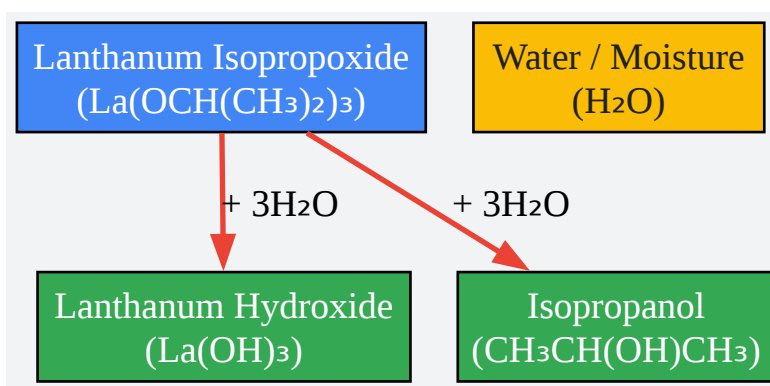
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Caption: General workflow for handling **Lanthanum Isopropoxide**.

Reactivity Profile

Lanthanum isopropoxide's utility is intrinsically linked to its reactivity. Its primary reaction of concern during handling and storage is its hydrolysis.

- **Reaction with Water/Moisture:** It reacts rapidly with water, including atmospheric moisture, to decompose into lanthanum hydroxide and isopropanol.[1] This reaction is often vigorous.
- **Thermal Decomposition:** When exposed to elevated temperatures or open flames, it can decompose, potentially releasing irritating fumes and organic acid vapors.[8]



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Caption: Reaction pathway for the hydrolysis of **Lanthanum Isopropoxide**.

Accidental Release Measures

In the event of a spill, prompt and appropriate action is necessary to mitigate risks.

- **Personnel:** Evacuate unnecessary personnel from the area.[8] Ensure the cleanup crew is equipped with the proper PPE as described in Section 3.0.[8]
- **Containment:** Contain spills with dikes or absorbents to prevent migration into sewers or waterways.[8]
- **Cleanup:** Carefully sweep or shovel the spilled solid into an appropriate container for disposal.[8] Avoid creating dust.[10][11] Do not use water for the cleanup of the primary spill area.[11] Use non-sparking tools.[10][11]

Experimental Protocols

While specific, detailed experimental protocols are proprietary to individual research and development efforts, general guidelines for using **lanthanum isopropoxide** as a catalyst can be established.

- General Catalysis Protocol:
 - Preparation: All glassware should be oven- or flame-dried to remove residual moisture. The reaction should be set up under an inert atmosphere (argon or nitrogen) using a Schlenk line or in a glovebox.[4]
 - Solvent: Use anhydrous solvents for all solutions.[4]
 - Reagent Handling: **Lanthanum isopropoxide** should be transferred from its storage container to the reaction vessel under a positive pressure of inert gas.
 - Reaction: The reaction is typically conducted at a specific temperature with stirring. Progress can be monitored using standard analytical techniques (e.g., TLC, GC, NMR).
 - Workup: Upon completion, the reaction is carefully quenched, often with a protic solvent. The method of quenching should be chosen based on the reaction scale and safety considerations. The desired product is then isolated through extraction and purification procedures.

Disposal Considerations

Waste material should be disposed of in accordance with all applicable local, state, and federal regulations.[10] Contact a licensed professional waste disposal service to dispose of this material.

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References

- 1. CAS 19446-52-7: Lanthanum isopropoxide | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. LANTHANUM ISOPROPOXIDE | 19446-52-7 [chemicalbook.com]

- 4. Lanthanum(III) isopropoxide 98 19446-52-7 [sigmaaldrich.com]
- 5. LANTHANUM ISOPROPOXIDE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. Page loading... [wap.guidechem.com]
- 7. Lanthanum isopropoxide | C₉H₂₁LaO₃ | CID 9858075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. gelest.com [gelest.com]
- 9. fishersci.com [fishersci.com]
- 10. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 11. Lanthanum - ESPI Metals [espimetals.com]
- 12. assets.thermofisher.cn [assets.thermofisher.cn]
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